

# Acalisib (GS-9820) Application Notes and Protocols: Solubility, Stability, and Research Use

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## Compound Focus: Acalisib

CAS No.: 870281-34-8

Cat. No.: S548988

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## Chemical and Pharmacological Profile

**Acalisib** (also known as GS-9820 or CAL-120) is a potent and highly selective **phosphatidylinositol 3-kinase delta (PI3K $\delta$ )** inhibitor investigated for treating lymphoid malignancies [1] [2]. It functions by selectively targeting the p110 $\delta$  catalytic subunit of PI3K, which plays a critical role in B-cell development, proliferation, migration, and function [2].

### Key chemical properties:

- **Chemical Formula:** C<sub>21</sub>H<sub>16</sub>FN<sub>7</sub>O [3] [1] [2]
- **Molecular Weight:** 401.40 g/mol [3] [1] [2]
- **CAS Registry Number:** 870281-34-8 [3] [1] [2]

The compound exhibits **high selectivity** for PI3K $\delta$  over other class I PI3K enzymes, with 114- to 400-fold selectivity, and shows no significant activity against Class II and III PI3K family members or related proteins like mTOR and DNA-PK [1].

## Solubility and Stock Solution Preparation

## Solubility Characteristics

**Acalisib** has been experimentally characterized for solubility in various solvents, as shown in the table below.

Table 1: Solubility Profile of **Acalisib**

Solvent	Solubility	Concentration	Notes
DMSO	≥ 80 mg/mL	≥ 199.3 mM	Moisture-absorbing DMSO reduces solubility; use fresh DMSO [1]
DMSO	125 mg/mL	311.41 mM	Hygroscopic DMSO significantly impacts solubility [3]
Water	Insoluble	-	- [1]
Ethanol	Insoluble	-	- [1]

## Stock Solution Preparation Protocols

### Protocol 2.2.1: Preparation of 10 mM DMSO Stock Solution

- Weigh 4.01 mg of **Acalisib** powder (molecular weight: 401.40 g/mol).
- Transfer the compound to a 1 mL volumetric flask.
- Add anhydrous DMSO to volume, resulting in a 10 mM concentration.
- Vortex or sonicate until completely dissolved.
- Aliquot and store at -20°C, protected from light.

### Handling Notes:

- Use freshly opened DMSO to minimize water absorption [3] [1].
- The solution can be stored at 4°C for short-term use (up to one week).
- For long-term storage, aliquot and freeze at -20°C for up to one month or -80°C for up to six months, protecting from light [3].

## In Vitro and In Vivo Formulations

## In Vitro Formulations for Cell-Based Assays

For cell-based assays, DMSO stock solutions are typically diluted into aqueous culture media. Final DMSO concentrations should generally not exceed 0.1% to maintain cell viability and prevent solvent-induced artifacts.

## In Vivo Formulations for Animal Studies

The table below summarizes validated in vivo formulations for animal studies.

Table 2: In Vivo Formulation Protocols for **Acalisib**

Formulation	Concentration	Preparation Method	Notes
5% DMSO + 40% PEG300 + 5% Tween-80 + 50% ddH <sub>2</sub> O	4 mg/mL (9.97 mM)	1. Add 50 µL of 80 mg/mL DMSO stock to 400 µL PEG300, mix 2. Add 50 µL Tween-80, mix 3. Add 500 µL ddH <sub>2</sub> O, mix	Clear solution; use immediately for optimal results [1]
5% DMSO + 95% Corn Oil	0.57 mg/mL (1.42 mM)	1. Add 50 µL of 11.4 mg/mL DMSO stock to 950 µL corn oil, mix	Clear solution; use immediately for optimal results [1]
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 2.5 mg/mL (≥ 6.23 mM)	1. Add 100 µL DMSO stock (25 mg/mL) to 400 µL PEG300, mix 2. Add 50 µL Tween-80, mix 3. Add 450 µL saline, mix	Clear solution; suitable for various administration routes [3]

## Stability and Storage Conditions

### Solid Form Storage

- **Temperature:** Store at room temperature or 4°C [3] [1]
- **Condition:** Protect from light [3] [1]
- **Form:** Stable as powder under these conditions for at least three years [1]

### Solution Stability

- **Stock solutions:** Stable for at least one month when stored at -20°C and protected from light [3]
- **In vivo formulations:** Prepare immediately before use for optimal results [1]
- **Freeze-thaw cycles:** Avoid repeated freeze-thaw cycles; recommend single-use aliquots [3]

## Experimental Protocols and Dosing

### Biochemical Assay Protocol: PI3K $\delta$ Inhibition

**Purpose:** To evaluate **Acalisib** potency against PI3K $\delta$  enzyme activity.

#### Materials:

- Recombinant PI3K $\delta$  enzyme
- Appropriate substrate (e.g., PIP2)
- ATP solution
- Reaction buffer
- Detection reagents

#### Procedure:

- Prepare serial dilutions of **Acalisib** in DMSO (e.g., from 10 mM stock).
- Set up reactions containing enzyme, substrate, and ATP in suitable buffer.
- Add **Acalisib** dilutions to reactions (final DMSO concentration  $\leq 1\%$ ).
- Incubate at 30°C for appropriate time (typically 60 minutes).
- Stop reactions and measure product formation.
- Calculate IC50 value using nonlinear regression analysis.

**Expected Results:** **Acalisib** exhibits IC50 of 12.7-14 nM against PI3K $\delta$  [3] [1].

### In Vivo Dosing Protocol for Xenograft Models

**Purpose:** To evaluate **Acalisib** efficacy in murine xenograft models.

#### Dosing Information:

- **Typical dose:** 10 mg/kg [3]
- **Frequency:** Once daily

- **Route:** Oral gavage or intraperitoneal injection
- **Formulation:** Use appropriate in vivo formulation from Table 2
- **Control:** Vehicle-only formulation

## Procedure:

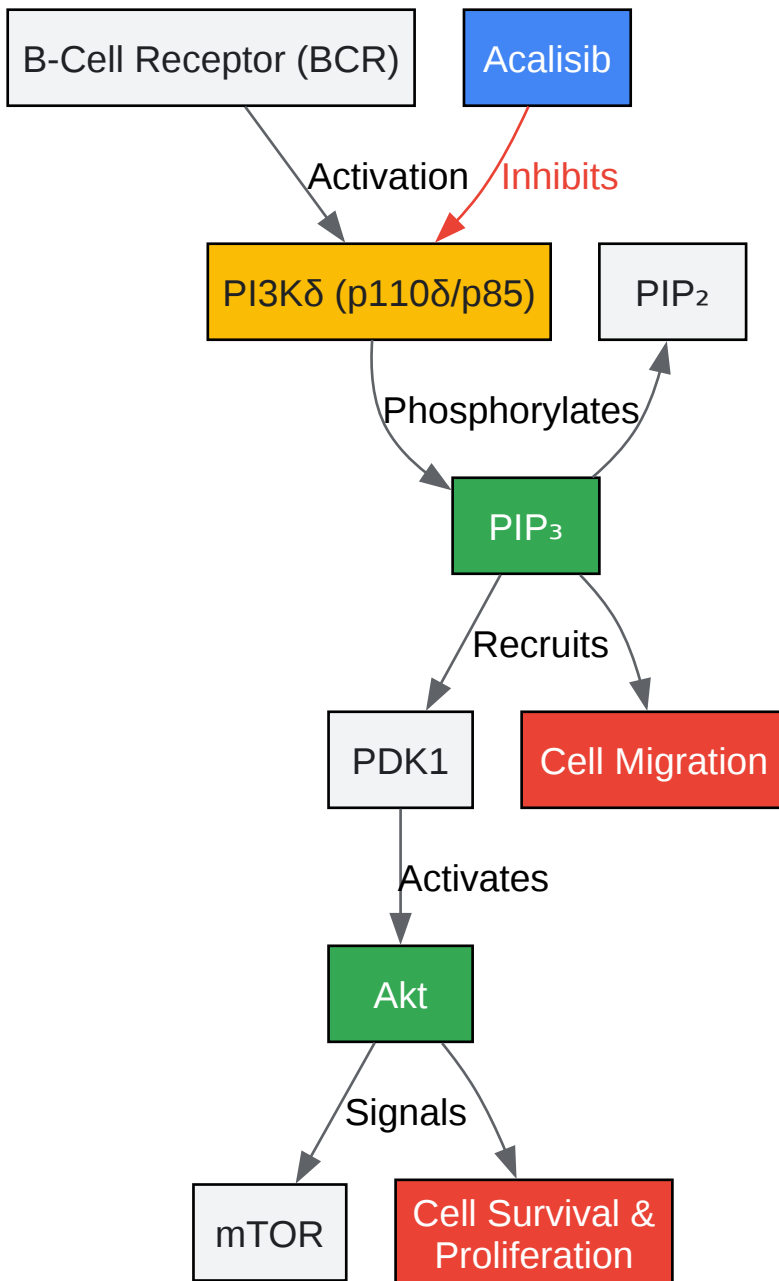
- Establish xenograft model by implanting cancer cells in immunodeficient mice.
- Randomize mice into treatment and control groups when tumors reach predetermined volume.
- Administer **Acalisib** or vehicle control according to dosing schedule.
- Monitor tumor volume regularly using caliper measurements.
- Assess drug efficacy by comparing tumor growth rates between groups.

**Note:** **Acalisib** at 10 mg/kg has demonstrated efficacy in reducing growth of multiple myeloma xenografts in mice [3].

## Mechanism of Action and Signaling Pathway

**Acalisib** specifically inhibits the p110 $\delta$  catalytic subunit of PI3K $\delta$ , which is predominantly expressed in hematopoietic cells [1] [2]. The PI3K $\delta$  signaling pathway plays a critical role in B-cell receptor signaling, proliferation, and survival [2].

The following diagram illustrates the signaling pathway affected by **Acalisib**:



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Diagram Title: **Acalisib** Inhibition of PI3Kδ Signaling Pathway

## Safety and Regulatory Information

- **Research Use Only: Acalisib** is for research purposes only and not for diagnostic or therapeutic use in humans [3] [1].
- **Controlled Substance:** This product is a controlled substance and not for sale in all territories [3].

- **Handling Precautions:** Use standard safety precautions for handling chemical compounds, including wearing appropriate personal protective equipment.

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## References

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